

# FT-IR Analysis of 2-Butanone 2,4-Dinitrophenylhydrazone: A Technical Guide

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## Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone

Cat. No.: B143228

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the Fourier-Transform Infrared (FT-IR) spectroscopy of **2-butanone 2,4-dinitrophenylhydrazone**. It includes a detailed summary of characteristic vibrational frequencies, a comprehensive experimental protocol for its synthesis, and visual representations of the synthetic workflow and spectral correlations. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of analytical chemistry, organic synthesis, and drug development.

## Data Presentation: FT-IR Spectral Characteristics

The FT-IR spectrum of **2-butanone 2,4-dinitrophenylhydrazone** exhibits several characteristic absorption bands that are indicative of its molecular structure. The key vibrational frequencies and their corresponding assignments are summarized in the table below. This data is crucial for the identification and characterization of the compound.

Wavenumber (cm <sup>-1</sup> )	Vibrational Mode	Functional Group
~3300	N-H Stretch	Secondary Amine (Hydrazone)
~3100	C-H Stretch	Aromatic Ring
~2970	C-H Stretch	Aliphatic (CH <sub>3</sub> , CH <sub>2</sub> )
~1620	C=N Stretch	Imine (Hydrazone)
~1600	C=C Stretch	Aromatic Ring
~1515	N-O Asymmetric Stretch	Nitro Group (NO <sub>2</sub> )
~1330	N-O Symmetric Stretch	Nitro Group (NO <sub>2</sub> )

## Experimental Protocol: Synthesis of 2-Butanone 2,4-Dinitrophenylhydrazone

This protocol details the synthesis of **2-butanone 2,4-dinitrophenylhydrazone** via a condensation reaction, commonly known as Brady's test.

Materials:

- 2,4-Dinitrophenylhydrazine
- Concentrated Sulfuric Acid
- Methanol
- 2-Butanone
- Deionized Water
- Ethanol (for recrystallization)
- Beakers
- Graduated cylinders

- Stirring rod
- Hot plate
- Büchner funnel and flask
- Filter paper
- Melting point apparatus

Procedure:

- Preparation of Brady's Reagent:
  - Carefully dissolve 0.5 g of 2,4-dinitrophenylhydrazine in 10 mL of methanol in a 50 mL beaker.
  - Slowly and cautiously add 1.0 mL of concentrated sulfuric acid to the solution while stirring.
  - Gently warm the mixture on a hot plate if necessary to ensure complete dissolution. Allow the reagent to cool to room temperature.
- Reaction with 2-Butanone:
  - In a separate test tube, dissolve 5-10 drops of 2-butanone in 5 mL of methanol.
  - Add the freshly prepared Brady's reagent dropwise to the 2-butanone solution.
  - A yellow to orange-red precipitate of **2-butanone 2,4-dinitrophenylhydrazone** should form immediately.
- Isolation and Purification:
  - Allow the reaction mixture to stand for 10-15 minutes to ensure complete precipitation.
  - Collect the crude product by vacuum filtration using a Büchner funnel.

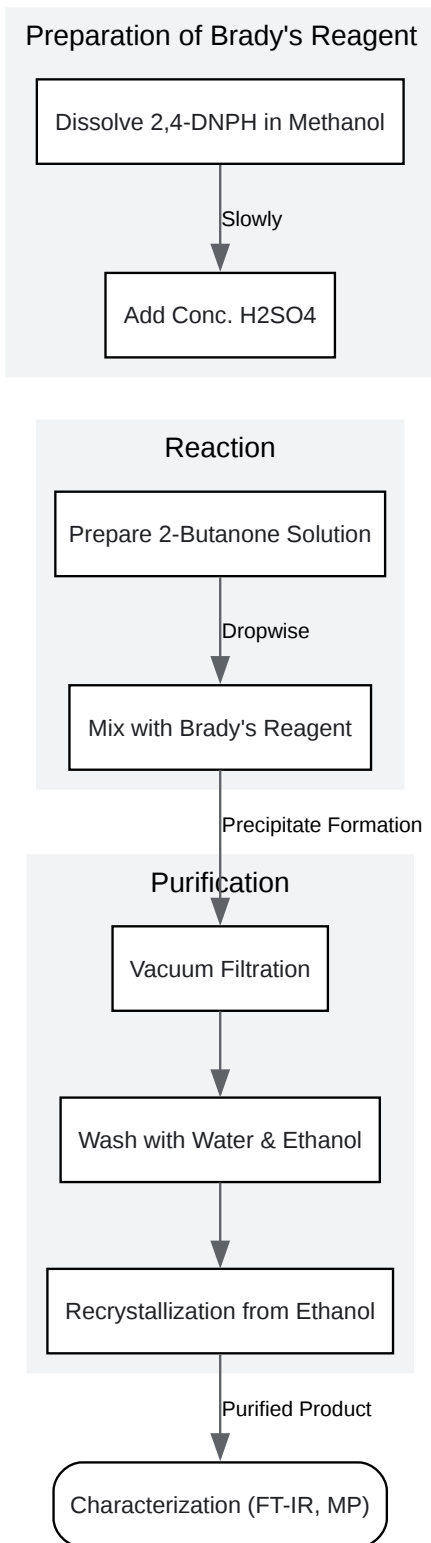
- Wash the crystals with a small amount of cold deionized water, followed by a small amount of cold ethanol.
- Recrystallize the crude product from a minimal amount of hot ethanol to obtain purified crystals.
- Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.
- Drying and Characterization:
  - Collect the purified crystals by vacuum filtration and allow them to air dry completely.
  - Determine the melting point of the dried crystals and compare it with the literature value (approximately 115-117 °C).
  - Perform FT-IR analysis on the purified product to confirm its identity.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-butanone 2,4-dinitrophenylhydrazone**.

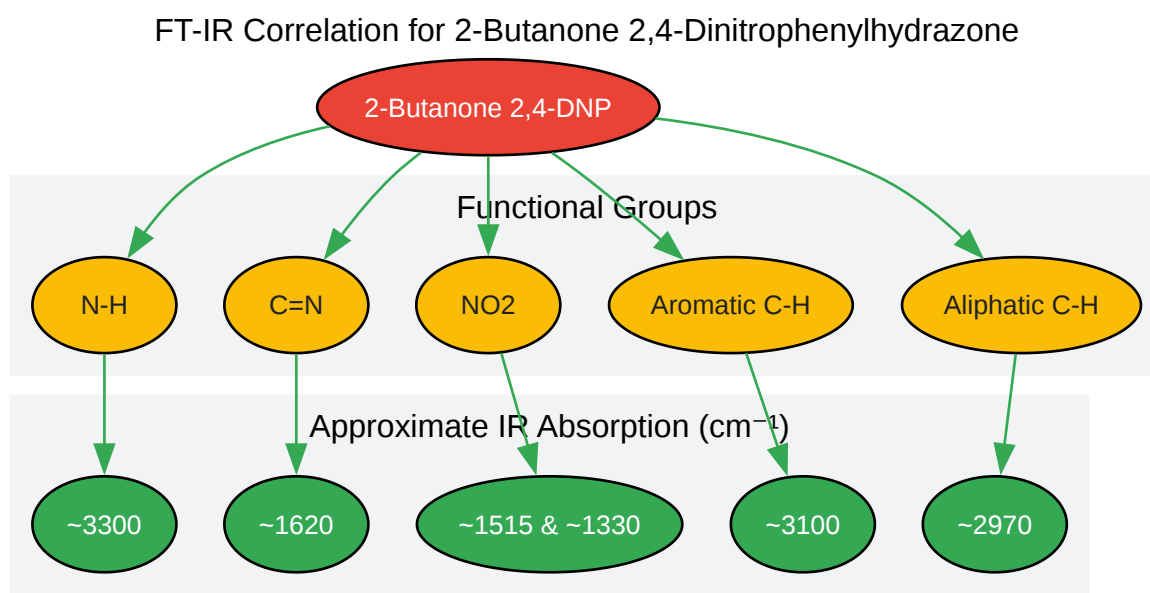
## Synthesis of 2-Butanone 2,4-Dinitrophenylhydrazone

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## Synthesis and Purification Workflow

## FT-IR Functional Group Correlation

This diagram illustrates the logical relationship between the key functional groups in **2-butanone 2,4-dinitrophenylhydrazone** and their expected absorption regions in the FT-IR spectrum.



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### Functional Group - FT-IR Correlation

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